

# Personal protective equipment for handling m-Tyramine

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## Compound of Interest

Compound Name: *m-Tyramine*

Cat. No.: *B1210026*

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## Essential Safety and Handling Guide for m-Tyramine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **m-Tyramine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this compound.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative data for **m-Tyramine** and related compounds.

Property	Value
Chemical Identity	3-(2-Aminoethyl)phenol (m-Tyramine)
CAS Number	588-05-6 (for m-Tyramine)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO
Molecular Weight	137.18 g/mol [1]
Appearance	Solid, powder[2]
Melting Point	158 - 163 °C / 316.4 - 325.4 °F[2]
Boiling Point	175 - 181 °C / 347 - 357.8 °F @ 8 mmHg[2]
Hazard Statements	H302: Harmful if swallowed[3]H312: Harmful in contact with skin[3]H315: Causes skin irritation[1][3][4]H319: Causes serious eye irritation[1][3][4]H332: Harmful if inhaled[3]H335: May cause respiratory irritation[1][3][4]
Precautionary Statements	P261: Avoid breathing dust[1]P264: Wash skin thoroughly after handling[1]P271: Use only outdoors or in a well-ventilated area[1]P280: Wear protective gloves/eye protection/face protection[1]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **m-Tyramine**.

- Eye and Face Protection: Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield should be used in conjunction with goggles when there is a splash hazard.[5]
- Skin Protection:
  - Gloves: Wear impervious chemical-resistant gloves.[1]

- Lab Coat/Clothing: A lab coat must be worn. Full-length pants or skirts and closed-toe, closed-heel shoes are required to cover all skin.[5] Wear appropriate protective clothing to prevent skin exposure.[2]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or when handling the powder outside of a ventilated enclosure, use a NIOSH/MSHA-approved respirator.[2] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[2]

## Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining the integrity of **m-Tyramine** and ensuring a safe laboratory environment.

### Handling

- Engineering Controls: Handle **m-Tyramine** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4] Ensure an eyewash station and safety shower are readily accessible.[2]
- Avoiding Dust Formation: Avoid generating dust during handling.[2][4]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1] Immediately change any contaminated clothing.[1]

### Storage

- Container: Keep the container tightly sealed to prevent contamination and exposure.[1][3]
- Conditions: Store in a dry, cool, and well-ventilated place.[2]
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[2]

## Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of exposure to **m-Tyramine**.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical

attention.[1]

- Skin Contact: Take off immediately all contaminated clothing.[1] Rinse the affected skin area with plenty of water and soap.[1] If skin irritation persists, consult a physician.[4]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward.[2] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

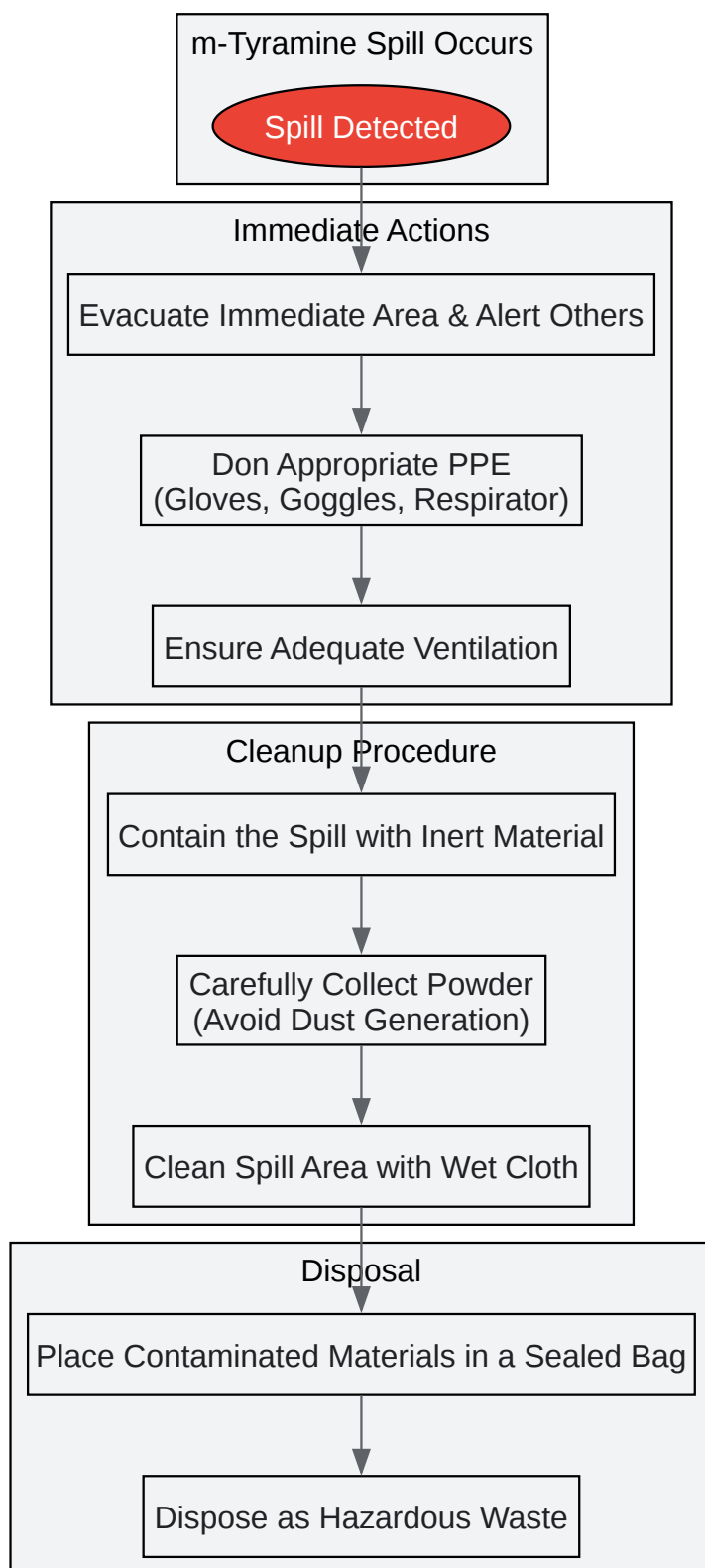
## Disposal Plan

All waste materials containing **m-Tyramine** must be disposed of in accordance with federal, state, and local environmental regulations.

- Waste Collection: Collect waste **m-Tyramine** and any contaminated materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed container.
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. [1] Do not allow the chemical to enter drains or sewers.[6]

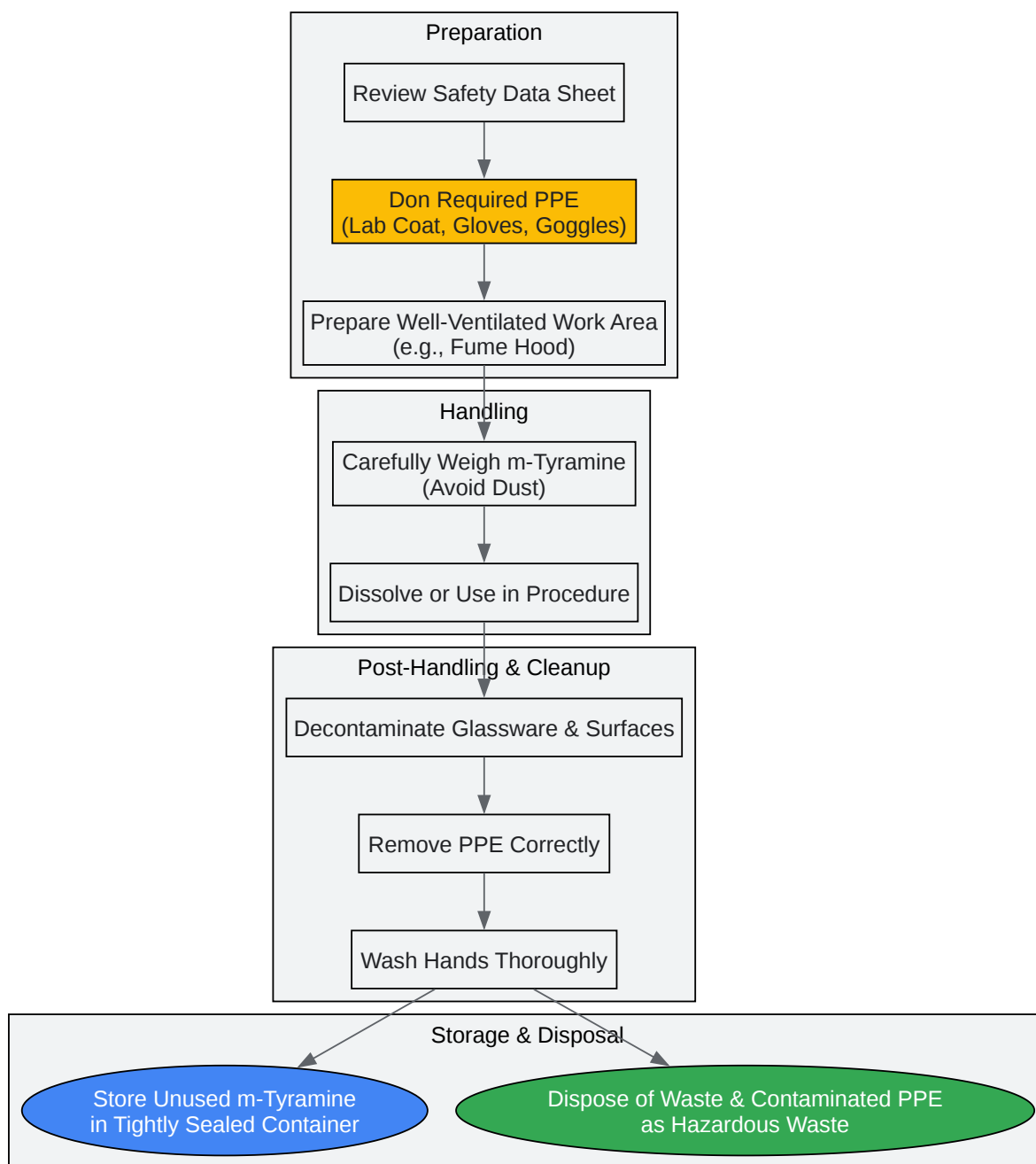
## Visual Workflows

The following diagrams illustrate key procedural workflows for handling **m-Tyramine** safely.



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Caption: Workflow for handling an **m-Tyramine** spill.



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Caption: Standard operating procedure for handling **m-Tyramine**.

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